

Understanding the Compound: Properties and Reactivity Profile

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Compound of Interest

Compound Name: *Methoxydiphenylphosphine*

Cat. No.: *B1580884*

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Methoxydiphenylphosphine, also known as methyl diphenylphosphinite, is a colorless to pale yellow liquid with the chemical formula $C_{13}H_{13}OP$.^{[2][3]} Its molecular structure, featuring a phosphorus atom bonded to two phenyl groups and a methoxy group, imparts specific reactivity that is crucial to its utility as a ligand in coordination chemistry.^[1] However, this structure also dictates its hazard profile.

Property	Value	Source
Molecular Formula	$C_{13}H_{13}OP$	PubChem ^[4]
Molecular Weight	216.22 g/mol	Chem-Impex ^[2]
Appearance	Colorless to slightly yellow liquid	Chem-Impex ^[2]
Density	1.10 g/mL	Chem-Impex ^[2]
CAS Number	4020-99-9	Chem-Impex ^[2]

The lone pair of electrons on the phosphorus atom makes **methoxydiphenylphosphine** susceptible to oxidation, particularly when in solution.^[5] This reactivity is a key consideration for its proper storage and handling to prevent degradation and the formation of the corresponding phosphine oxide. While considered "air-stable" as a solid for short periods, it is best practice to handle it under an inert atmosphere, especially when preparing solutions or setting up reactions.^[5]

Methoxydiphenylphosphine is known to be reactive with strong acids, bases, and oxidizing agents.^[1] It is crucial to avoid contact with these materials to prevent vigorous and potentially hazardous reactions.

Hazard Identification and Risk Assessment

The primary hazards associated with **methoxydiphenylphosphine** are irritation to the skin, eyes, and respiratory system.^[4]

- Skin Irritation (H315): Causes skin irritation.^[4]
- Serious Eye Irritation (H319): Causes serious eye irritation.^[4]
- Respiratory Irritation (H335): May cause respiratory irritation.^[4]

These classifications necessitate the use of appropriate personal protective equipment (PPE) and engineering controls to minimize exposure. A thorough risk assessment should be conducted before any new procedure involving this compound.

Personal Protective Equipment (PPE): A Multi-Layered Defense

The selection and proper use of PPE are critical for minimizing exposure to **methoxydiphenylphosphine**. A comprehensive PPE protocol should be mandatory for all personnel handling this compound.^[6]

Eye and Face Protection

- Safety Goggles: ANSI Z87.1-compliant chemical safety goggles are mandatory to protect against splashes.^[7]
- Face Shield: A full face shield should be worn over safety goggles, especially when handling larger quantities or when there is a significant splash risk.^[6]

Hand Protection

- Chemical-Resistant Gloves: Due to the risk of skin irritation, appropriate chemical-resistant gloves are essential. Nitrile gloves are a common choice for handling many chemicals and

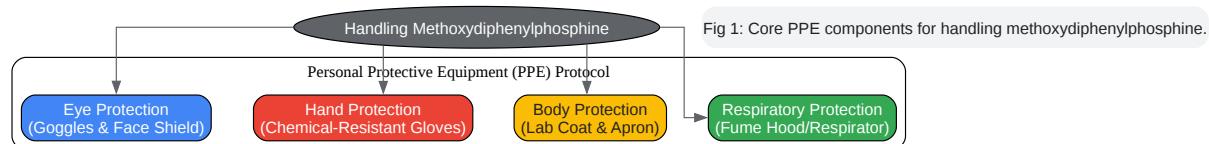
offer good resistance to a range of solvents.[8][9] However, it is crucial to consult a glove compatibility chart for specific chemicals and exposure times.[10][11] For prolonged or immersive contact, heavier-duty gloves may be necessary. Always inspect gloves for any signs of degradation before use.[7]

Body Protection

- Laboratory Coat: A flame-retardant lab coat should be worn to protect skin and clothing from contamination.[6]
- Chemical-Resistant Apron: For procedures with a higher risk of splashes, a chemical-resistant apron worn over the lab coat provides an additional layer of protection.

Respiratory Protection

- Fume Hood: All handling of **methoxydiphenylphosphine** that may generate vapors or aerosols should be conducted in a certified chemical fume hood to minimize inhalation exposure.[6]
- Respirator: In situations where engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[12][13] A full-face respirator offers both respiratory and eye protection.



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Fig 1: Core PPE components for handling **methoxydiphenylphosphine**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is essential to maintain the integrity of **methoxydiphenylphosphine** and ensure a safe laboratory environment.

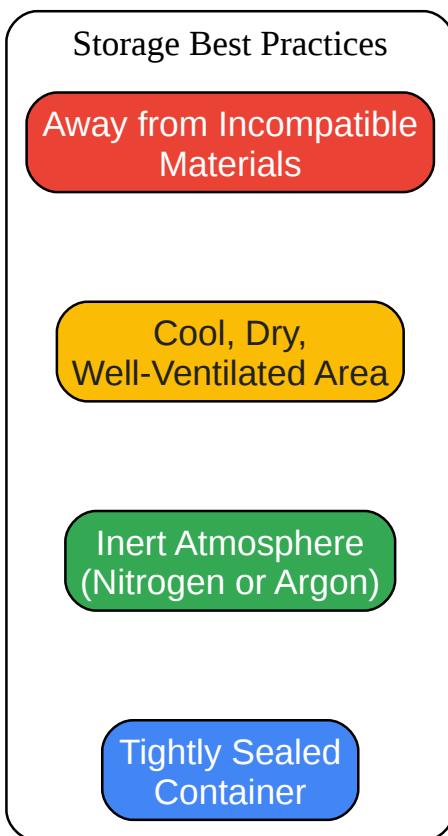
Handling

- Work in a Controlled Environment: All manipulations of **methoxydiphenylphosphine** should be performed in a well-ventilated chemical fume hood.[6]
- Inert Atmosphere Techniques: For preparing solutions or conducting reactions, the use of a glovebox or Schlenk line is highly recommended to prevent oxidation.[5][14] Solvents should be thoroughly degassed before use.[5]
- Avoid Inhalation, Ingestion, and Contact: Do not breathe dust, vapor, mist, or gas. Avoid contact with skin and eyes.[15]
- Use Appropriate Glassware: Ensure all glassware is clean and dry before use. For air-sensitive techniques, oven-dry glassware and cool under an inert atmosphere.[16]
- Transferring the Reagent: Use a syringe or cannula for transferring the liquid under an inert atmosphere to minimize exposure to air.[16][17]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[15]
- Inert Atmosphere: For long-term storage, it is advisable to store **methoxydiphenylphosphine** under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[5]
- Temperature: Store in a cool place.
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[15]

Fig 2: Key considerations for the safe storage of methoxydiphenylphosphine.



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Emergency Procedures: Preparedness and Response

In the event of an emergency, a swift and informed response is crucial. All laboratory personnel should be familiar with these procedures and the location of emergency equipment.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[18\]](#)[\[19\]](#) Seek immediate medical attention.

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[18][20] Seek medical attention if irritation develops or persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting.[20] Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[21]

Spill and Leak Procedures

The response to a spill will depend on its size and location. For any significant spill, or if you are unsure, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[22][23]

For a small, manageable spill:

- Alert Personnel: Immediately alert others in the vicinity.
- Don Appropriate PPE: Ensure you are wearing the appropriate PPE, including respiratory protection if necessary.
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or cat litter to contain the spill.[3][24]
- Absorb the Spill: Carefully work the absorbent material from the outside of the spill inwards to absorb the liquid.[24]
- Collect the Waste: Scoop the absorbed material into a labeled, sealable container for hazardous waste.[24]
- Decontaminate the Area: Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- Ventilate the Area: Ensure the area is well-ventilated.

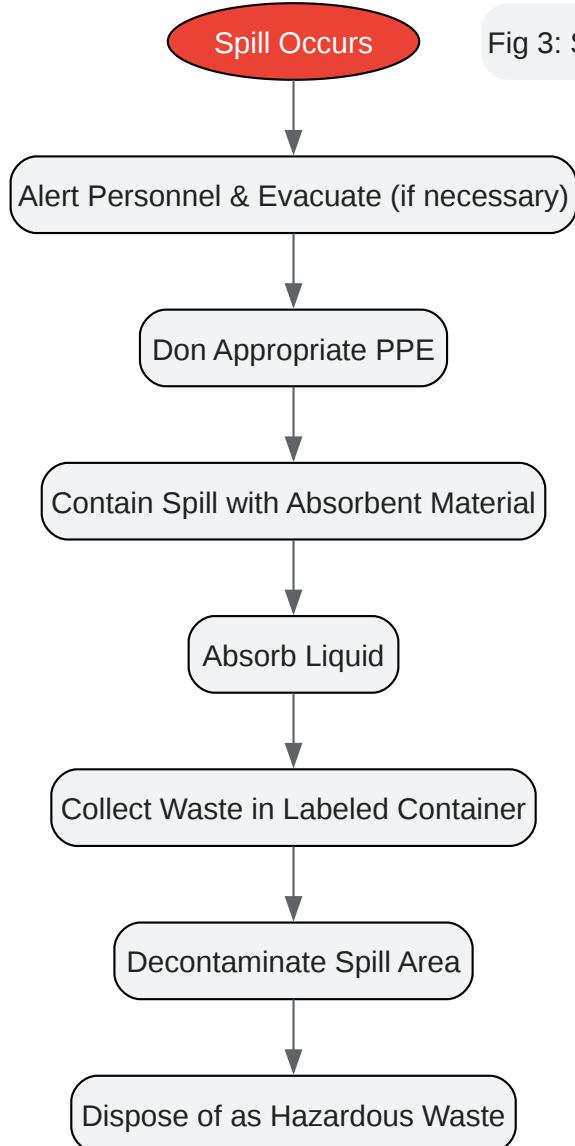


Fig 3: Step-by-step workflow for a small chemical spill.

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